

Standard operating procedure for "Boroval" handling

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Compound of Interest

Compound Name: *Boroval*

Cat. No.: *B1234990*

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Application Notes and Protocols: Boroval

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Introduction

Boroval is a potent, reversible, and selective inhibitor of the 26S proteasome, a key component of the ubiquitin-proteasome pathway (UPP) that is critical for protein degradation and cellular homeostasis. As a boronic acid-containing dipeptide, **Boroval** targets the chymotrypsin-like activity of the $\beta 5$ subunit of the 20S core particle. Inhibition of the proteasome disrupts the degradation of pro-apoptotic factors, leading to cell cycle arrest and apoptosis, particularly in rapidly dividing cancer cells. These application notes provide detailed protocols for the handling, storage, and experimental use of **Boroval** in a research setting.

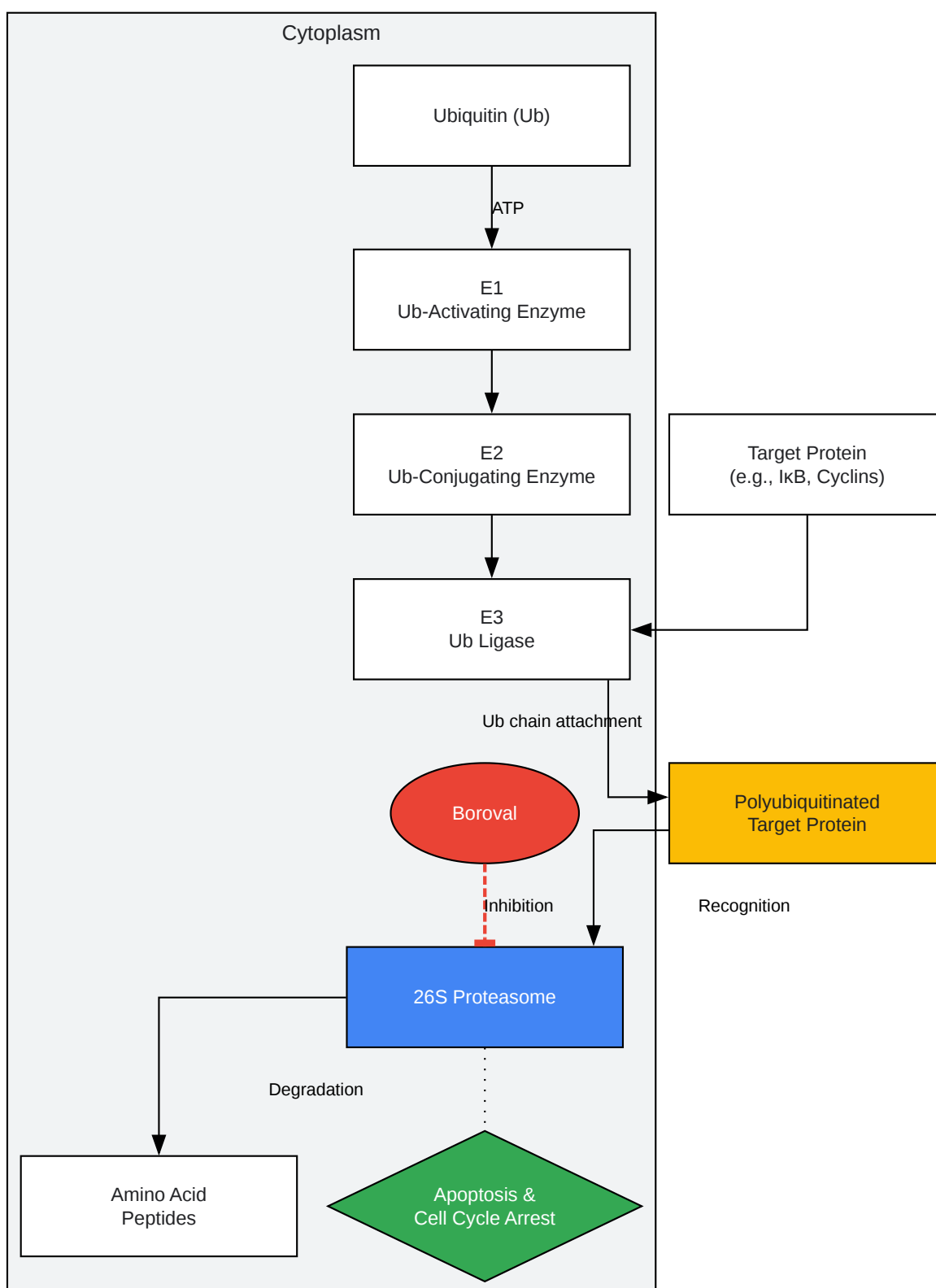
Physicochemical and Biological Properties

The following table summarizes the key physicochemical and biological characteristics of **Boroval**.

| Property | Value |
|---------------------------------------|---|
| IUPAC Name | (1R)-1-[[[(2S)-2-amino-3-phenylpropanoyl]amino]-3-methylbutylboronic acid |
| Molecular Formula | C ₁₄ H ₂₃ BN ₂ O ₄ |
| Molecular Weight | 294.15 g/mol |
| Appearance | White to off-white lyophilized powder |
| Solubility | Soluble in DMSO (≥50 mg/mL), Ethanol (≥20 mg/mL), and Water with 0.1% TFA (≥10 mg/mL) |
| Purity (HPLC) | ≥98% |
| Storage Conditions | Store at -20°C, desiccated and protected from light. |
| Biological Target | β5 subunit of the 20S proteasome |
| Inhibition Constant (K _i) | 0.85 nM (for human 20S proteasome) |

Mechanism of Action: Ubiquitin-Proteasome Pathway Inhibition

Boroval exerts its biological effects by disrupting the normal function of the ubiquitin-proteasome pathway. In this pathway, proteins targeted for degradation are tagged with ubiquitin molecules. The polyubiquitinated protein is then recognized and degraded by the 26S proteasome. **Boroval**'s boronic acid moiety forms a stable but reversible complex with the active site threonine of the β5 subunit, inhibiting its chymotrypsin-like activity. This leads to an accumulation of ubiquitinated proteins, including cell cycle regulators (e.g., p21, p27) and pro-apoptotic proteins (e.g., IκB, Bax), ultimately triggering programmed cell death.



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Caption: **Boroval** inhibits the 26S proteasome, blocking protein degradation and inducing apoptosis.

Experimental Protocols

Protocol 1: Reconstitution of **Boroval** Stock Solution

Objective: To prepare a concentrated stock solution of **Boroval** for use in downstream experiments.

Materials:

- **Boroval** lyophilized powder
- Anhydrous Dimethyl Sulfoxide (DMSO, cell culture grade)
- Sterile, RNase/DNase-free microcentrifuge tubes

Procedure:

- Before opening, briefly centrifuge the vial of **Boroval** to ensure the powder is at the bottom.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO. For example, for 1 mg of **Boroval** (MW: 294.15), add 34.0 μ L of DMSO.
- Vortex gently for 1-2 minutes until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -20°C. The stock solution is stable for up to 3 months when stored properly.

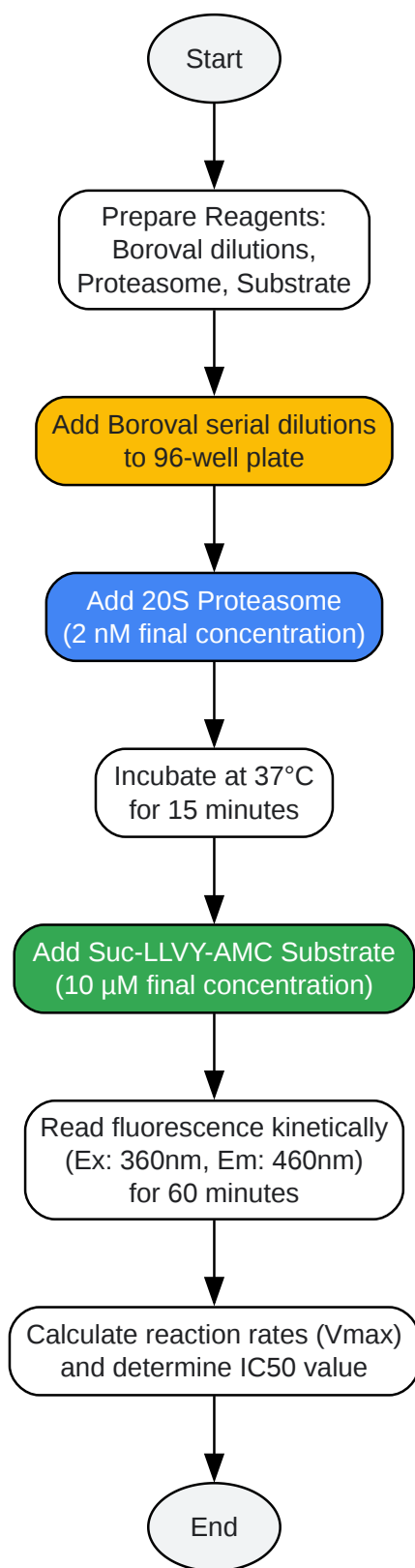
Protocol 2: In Vitro 20S Proteasome Activity Assay

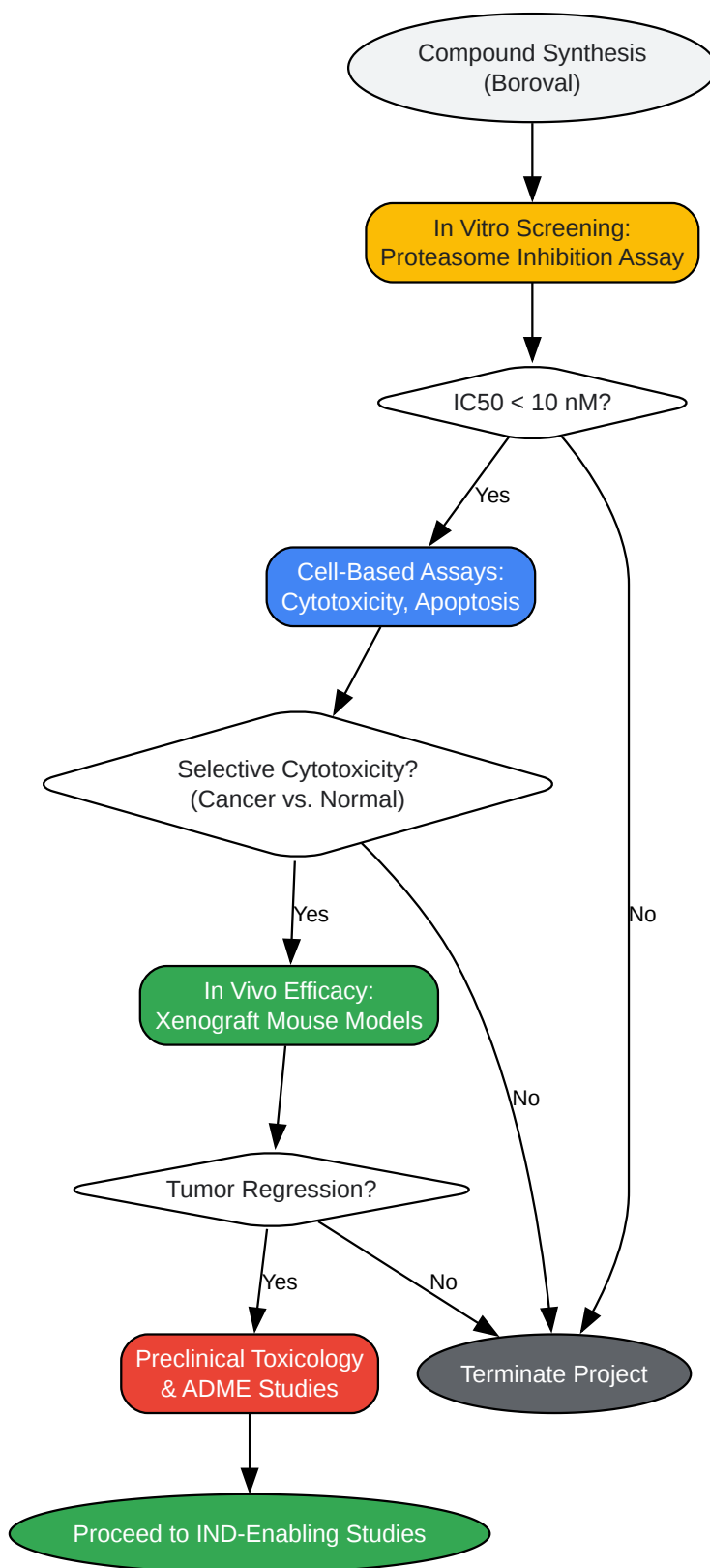
Objective: To determine the IC₅₀ value of **Boroval** against purified human 20S proteasome.

Materials:

- Human 20S Proteasome
- Fluorogenic proteasome substrate (e.g., Suc-LLVY-AMC for chymotrypsin-like activity)

- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5, 25 mM KCl, 10 mM NaCl, 1 mM MgCl₂)
- **Boroval** stock solution (10 mM)
- 96-well black, flat-bottom microplate
- Fluorometric plate reader (Excitation: 360 nm, Emission: 460 nm)





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- To cite this document: BenchChem. [Standard operating procedure for "Boroval" handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234990#standard-operating-procedure-for-boroval-handling]

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